

Post-Emergent Application Strategies for Methiozolin: Application Notes and Protocols

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Compound of Interest

Compound Name: **Methiozolin**

Cat. No.: **B1249797**

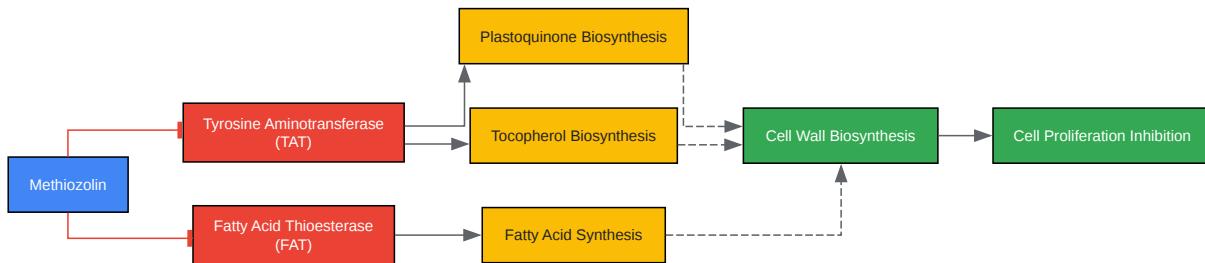
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For Researchers, Scientists, and Drug Development Professionals

Methiozolin is a selective, systemic herbicide demonstrating significant efficacy in the post-emergent control of grassy weeds, particularly Annual bluegrass (*Poa annua*), in turfgrass settings.[1][2][3][4] Its novel mode of action and selective nature make it a valuable tool for weed management research and development.[5][6] This document provides detailed application notes and protocols based on current scientific findings to guide experimental design and application strategies.

Mechanism of Action

Methiozolin is classified as a Group 30 herbicide by the Weed Science Society of America, acting as a tyrosine aminotransferase inhibitor.[1][2] This inhibition disrupts the biosynthesis of plastoquinone and tocopherol.[7][8] More recent research also points to the inhibition of fatty acid thioesterase (FAT) as a key component of its herbicidal activity, ultimately affecting cell proliferation in meristematic tissues.[7][9] The primary route of uptake for post-emergent control is through the roots, making soil availability crucial for its efficacy.[1][2][10][11][12] Translocation from the roots is mainly acropetal.[8][12]

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Caption: Proposed mechanism of action for **Methiozolin**.

Application Recommendations

Optimal efficacy of **Methiozolin** as a post-emergent herbicide is achieved through careful consideration of application timing, rates, and cultural practices.

Application Timing:

- Seasonal: Fall and spring applications are most effective, coinciding with active growth of both the target weed and the turfgrass.[13] Applications should be avoided during periods of heat stress or winter dormancy.[2][4]
- Growth Stage: Efficacy is generally higher on younger weeds. For *Poa annua*, GR50 values (the concentration required to reduce growth by 50%) increase as the plant matures from the two-leaf to the eight-leaf stage.[8]

Application Rates:

- Rates vary depending on the target weed, turfgrass species, and environmental conditions. For *Poa annua* control in creeping bentgrass, rates between 500 to 1000 g ai ha⁻¹ have shown good efficacy.[8][10][11][12]
- Sequential Applications: Multiple applications at 2- to 3-week intervals are generally more effective than a single application.[1][2][10][11][12][13]

Post-Application Irrigation:

- Irrigation with 0.1 to 0.2 inches (approximately 10mm) of water immediately following application is critical to wash the herbicide off the foliage and into the root zone.[2][4][13] This is especially important in dense turf to ensure soil uptake.[2]

Efficacy Data for Post-Emergent Control of Poa annua

The following tables summarize the efficacy of **Methiozolin** for post-emergent control of Poa annua from various field studies.

Table 1: Efficacy of **Methiozolin** on Sand- vs. Soil-Based Greens

Application Rate (g ai ha ⁻¹)	Putting Green Type	Poa annua Control (%)
500	Sand-based	57 - 64[10][11][12]
1000	Sand-based	70 - 72[10][11]
500	Soil-based	72 - 80[10][11][12]
1000	Soil-based	87 - 89[10][11]

Table 2: Efficacy of Single vs. Sequential **Methiozolin** Applications

Application Regime	Putting Green Type	Poa annua Control (%)
Single Application	Sand-based	Lower Efficacy
Sequential Applications	Sand-based	70 - 79[10][11][12]
Single Application	Soil-based	Lower Efficacy
Sequential Applications	Soil-based	85 - 92[10][11][12]

Table 3: Efficacy of Fall-Applied **Methiozolin** for Poa annua Control

Application Rate (g ai ha ⁻¹)	Application Timing	Poa annua Control (%)
500 - 1000	Fall	80 - 100[8][12]
1 fl oz/1000 ft ²	Late September (multi-year)	Reduced efficacy
2 fl oz/1000 ft ²	Late October/Early November (multi-year)	Up to 100[14]

Weed Control Spectrum

While highly effective against Poa annua, **Methiozolin** also demonstrates activity against other grassy weeds.

- Crabgrass (*Digitaria* spp.): **Methiozolin** can provide control of crabgrass.[1] Smooth crabgrass is generally more sensitive to post-emergent applications than goosegrass.[15]
- Goosegrass (*Eleusine indica*): Control of goosegrass with **Methiozolin** is variable. Sequential applications are more effective than single applications, but achieving greater than 80% control can be difficult.[15]
- Roughstalk Bluegrass (*Poa trivialis*): **Methiozolin** is registered for the control of roughstalk bluegrass.[1][2]

Experimental Protocols

The following protocols are synthesized from methodologies reported in peer-reviewed literature for evaluating the post-emergent efficacy of **Methiozolin**.

Protocol 1: Greenhouse Efficacy Trial for Poa annua Control

Objective: To determine the dose-response of Poa annua to post-emergent applications of **Methiozolin**.

Materials:

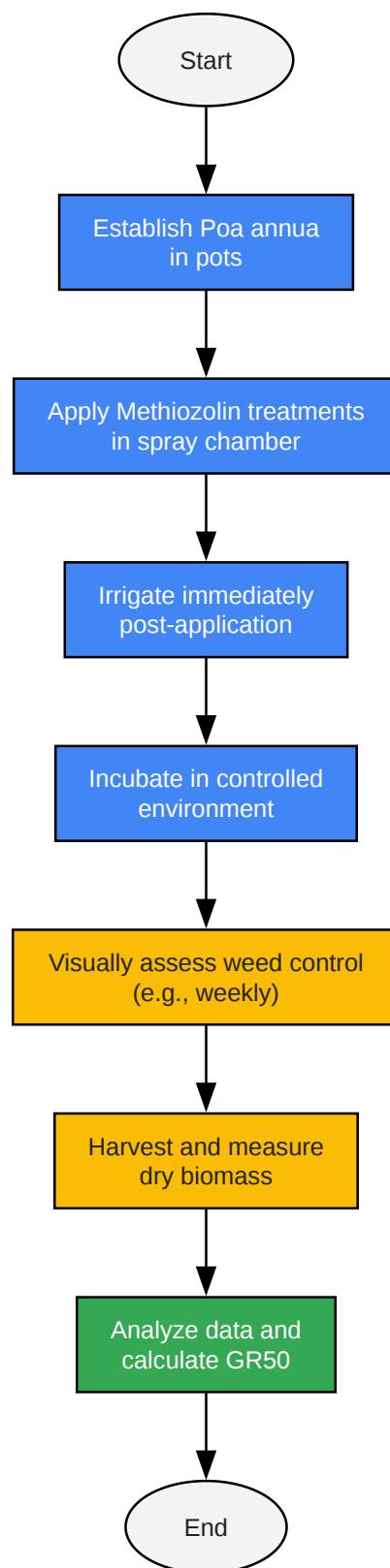
- Poa annua seeds or established plants

- Potting medium (e.g., sand, soil mix)
- Pots (e.g., 4-inch diameter)
- **Methiozolin** stock solution
- Spray chamber calibrated to deliver a known volume
- Greenhouse or growth chamber with controlled environmental conditions

Procedure:

- Plant Establishment: Grow Poa annua from seed or transplant established plugs into pots. Allow plants to reach the desired growth stage (e.g., 2-4 leaf stage).
- Treatment Application:
 - Prepare serial dilutions of **Methiozolin** from the stock solution.
 - Apply treatments using a calibrated spray chamber to ensure uniform coverage.
 - Include a non-treated control group.
- Post-Application Care:
 - Immediately after application, irrigate pots with a known amount of water to wash the herbicide into the root zone.
 - Maintain plants in a greenhouse or growth chamber with optimal conditions for growth.
- Data Collection:
 - Visually assess weed control at set intervals (e.g., 7, 14, 21, and 28 days after treatment) using a 0 to 100% scale (0 = no control, 100 = complete death).
 - At the conclusion of the experiment, harvest the above-ground biomass, dry it in an oven at 70°C for 72 hours, and record the dry weight.
- Data Analysis:

- Calculate the percent reduction in biomass compared to the non-treated control.
- Use regression analysis to determine the GR50 value.



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Caption: Workflow for a greenhouse efficacy trial.

Protocol 2: Field Efficacy Trial on Golf Course Putting Greens

Objective: To evaluate the efficacy and turfgrass safety of post-emergent **Methiozolin** applications under field conditions.

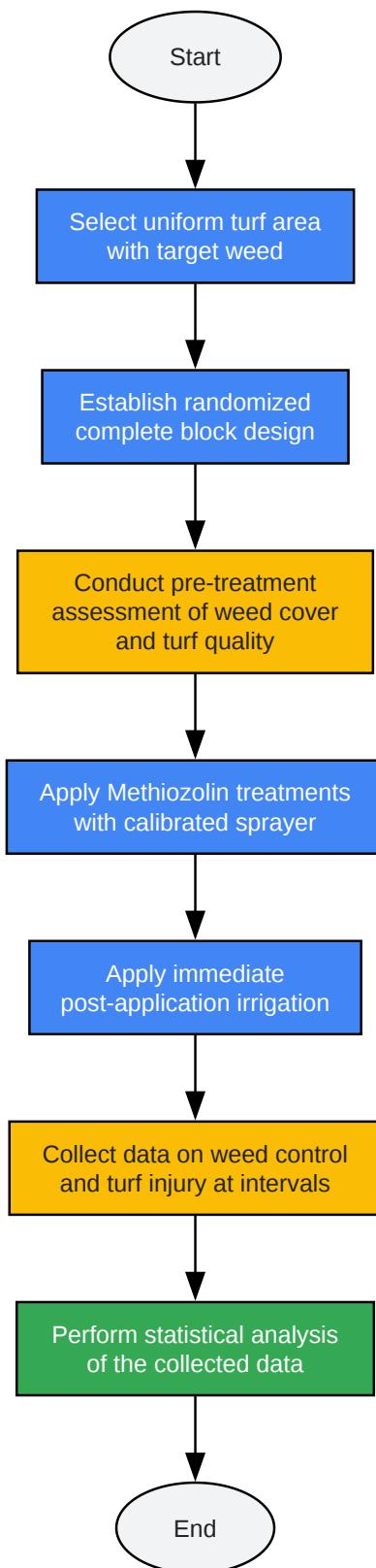
Materials:

- Established turfgrass area with a natural infestation of the target weed (e.g., *Poa annua*).
- Commercial formulation of **Methiozolin**.
- Backpack or ground boom sprayer calibrated for the desired application volume.
- Plot marking materials (e.g., stakes, flags).
- Data collection tools (e.g., quadrat, visual rating sheets).

Procedure:

- Site Selection and Plot Layout:
 - Select a uniform area of turf with a consistent weed population.
 - Establish a randomized complete block design with at least three replications. Plot sizes are typically around 1.5 x 1.5 m.
- Pre-Treatment Assessment:
 - Record the initial weed population density or percent cover in each plot.
 - Assess initial turfgrass quality and color.
- Treatment Application:
 - Apply **Methiozolin** treatments at the desired rates and timings using a calibrated sprayer.

- Include a non-treated control and potentially a standard herbicide for comparison.
- Post-Application Irrigation:
 - Apply approximately 10mm of irrigation immediately following the herbicide application.
[\[13\]](#)
- Data Collection:
 - Visually assess percent weed control and turfgrass injury (phytotoxicity) at regular intervals.
 - Record turfgrass quality ratings.
 - At the end of the trial, weed counts or percent cover can be re-evaluated.
- Data Analysis:
 - Use analysis of variance (ANOVA) to determine treatment effects.
 - Employ mean separation tests (e.g., Fisher's Protected LSD) to compare treatment means.



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Caption: Workflow for a field efficacy trial.

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